

Solubility Profile of Primisulfuron-methyl in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Primisulfuron-methyl*

Cat. No.: *B166665*

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This technical guide provides a comprehensive overview of the solubility of **primisulfuron-methyl** in various organic solvents. Designed for researchers, scientists, and professionals in drug development and agricultural sciences, this document compiles essential solubility data, details experimental methodologies for its determination, and presents a logical workflow for such analyses.

Physicochemical Properties of Primisulfuron-methyl

Primisulfuron-methyl, a member of the sulfonylurea class of herbicides, is a selective post-emergence herbicide.^{[1][2]} Its chemical structure and properties dictate its behavior in different solvent systems. It is a colorless, crystalline solid under normal conditions.^[1]

Chemical Name: methyl 2-[[[4,6-bis(difluoromethoxy)-2-pyrimidinyl]amino]carbonyl]amino[sulfonyl]benzoate CAS Number: 113036-87-6^[1] Molecular Formula: C₁₅H₁₂F₄N₄O₇S Molecular Weight: 468.34 g/mol ^[3]

Solubility Data

The solubility of **primisulfuron-methyl** in a range of organic solvents at a specified temperature is summarized in the table below. This data is crucial for developing formulations, understanding environmental fate, and designing analytical methods.

Organic Solvent	Temperature (°C)	Solubility (mg/L)	Reference
Acetone	25	35,000	[4] [5]
Acetone	20	45,000	[6] [7]
Ethanol	25	1,000	[4] [5]
Toluene	25	570	[4] [5]
Toluene	20	5,790	[6] [7]
n-Octanol	25	7.7	[4] [5]
n-Octanol	20	130	[6] [7]
n-Hexane	25	1.5	[4]
n-Hexane	20	1	[6] [7]
Cyclohexane	Not Specified	s.s.	[1]
Isopropanol	Not Specified	s.s.	[1]
Methanol	Not Specified	s.s.	[1]
Xylene	Not Specified	s.s.	[1]

s.s. - slightly soluble

Experimental Protocol for Solubility Determination

The following protocol describes a general method for determining the solubility of **primisulfuron-methyl** in an organic solvent, based on the principles of the isothermal shake-flask method coupled with High-Performance Liquid Chromatography (HPLC) analysis.

1. Materials and Reagents:

- **Primisulfuron-methyl** analytical standard (≥99% purity)
- Selected organic solvents (HPLC grade)
- Volumetric flasks (Class A)

- Analytical balance (accurate to ± 0.01 mg)
- Shaking incubator or water bath with temperature control
- Syringe filters (e.g., 0.45 μm PTFE)
- HPLC system with UV detector
- HPLC column (e.g., Zorbax-ODS)[8]
- Mobile phase (e.g., a mixture of acetonitrile and a buffered aqueous solution)[8]

2. Preparation of Standard Solutions:

- Accurately weigh a precise amount of **primisulfuron-methyl** standard and dissolve it in the chosen organic solvent to prepare a stock solution of a known concentration (e.g., 100 $\mu\text{g/mL}$).[9]
- Perform serial dilutions of the stock solution to prepare a series of calibration standards with at least five different concentrations.[9]

3. Experimental Procedure (Isothermal Shake-Flask Method):

- Add an excess amount of **primisulfuron-methyl** to a volumetric flask containing the selected organic solvent.
- Seal the flask to prevent solvent evaporation.
- Place the flask in a shaking incubator set to a constant temperature (e.g., 25 $^{\circ}\text{C}$).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After reaching equilibrium, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant using a syringe and filter it through a 0.45 μm syringe filter to remove any undissolved particles.

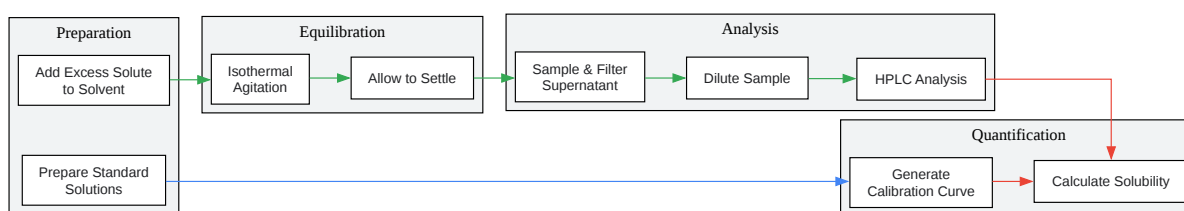
- Dilute the filtered saturated solution with the same organic solvent to a concentration that falls within the range of the prepared calibration standards.

4. Quantification by HPLC:

- Inject the prepared standard solutions into the HPLC system to generate a calibration curve by plotting peak area against concentration.[9]
- Inject the diluted sample solution into the HPLC system and record the peak area.
- Using the calibration curve, determine the concentration of **primisulfuron-methyl** in the diluted sample.
- Calculate the solubility of **primisulfuron-methyl** in the organic solvent by accounting for the dilution factor.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **primisulfuron-methyl**.



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Caption: Experimental workflow for solubility determination.

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- To cite this document: BenchChem. [Solubility Profile of Primisulfuron-methyl in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166665#solubility-of-primisulfuron-methyl-in-different-organic-solvents]

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